

1-Ethynylpyrene polymer conductivity comparison

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Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

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Conducting Polymers: A Performance Comparison

The table below summarizes the electrical conductivity data for various conducting polymers, including a **1-Ethynylpyrene**-based polymer and the latest research in the field.

Polymer Name	Type / Formulation	Conductivity (S/cm)	Key Characteristics
Polyaniline (PANI) [1] [2] [3]	2D Crystal (2DPANI)	~16 (in-plane), ~7 (out-of-plane), up to ~200 (DC)	Metallic conductivity (conductivity increases as temperature decreases), 3D charge transport [1] [2].
Polyaniline (PANI) [3]	Doped Emeraldine Salt	10^2 to 10^3	Metal-like conductivity only at pH < 3 [3].
Polyacetylene (PAc) [3] [4]	Doped	10^8 (max)	Historically significant; conductivity can reach the metallic range [3] [4].
Pyr-T-DPM Me CMP [5]	Cationic CMP from 1,3,6,8-	Not explicitly reported (Material	Material design focuses on antibacterial application, not electronic conductivity; BET

Polymer Name	Type / Formulation	Conductivity (S/cm)	Key Characteristics
	Tetraethynylpyrene (Pyr-T)	designed for antibacterial use)	surface area significantly decreases after cationic modification [5].
PEDOT, PPy, PTh [4]	General Doped Forms	10^{-13} to 10^8 (typical range)	Common ICPs; conductivity depends heavily on dopant and processing method [4].

Experimental Protocols and Context

Here are the methodologies and contexts for the key data presented above.

- **For 2D Polyaniline (2DPANI) with Metallic Conductivity [1] [2]:**
 - **Synthesis:** A multilayered two-dimensional polyaniline crystal (2DPANI) was synthesized, though the specific protocol is not detailed in the public summary.
 - **Conductivity Measurement:** Direct current transport studies were conducted, revealing anisotropic conductivity. Low-temperature measurements confirmed metallic behavior, as the out-of-plane conductivity increased as the temperature decreased. Infrared and terahertz near-field microscopy were also used, revealing a DC conductivity of around 200 S/cm.
- **For Cationic Pyr-T-DPM Me CMP [5]:**
 - **Synthesis:** The polymer **Pyr-T-DPM CMP** was synthesized via a Sonogashira polycondensation reaction between 1,3,6,8-tetraethynylpyrene (Pyr-T) and 2,5-dibromopyrimidine. This was followed by a post-modification step using iodomethane (CH₃I) to create the cationic polymer **Pyr-T-DPM Me CMP**.
 - **Material Characterization:** The study focused on the material's properties for antibacterial applications. Key analyses included BET surface area, which dropped from 178 m²/g to 46 m²/g after methylation, and Thermogravimetric Analysis (TGA), which showed the 10% decomposition temperature (Td10) decreased from 397°C to 190°C after modification. The research did not prioritize the measurement of electrical conductivity.

Research Workflow for Conjugated Microporous Polymers

The following diagram illustrates the general workflow for developing and applying functional CMPs, which encompasses the development of the **1-Ethynylpyrene**-based polymer.

Key Insights and Further Research

The search results indicate that **1-Ethynylpyrene-based polymers are a niche material primarily explored for applications like antibacterial performance, rather than for their electrical conductivity** [5]. For research focused on achieving high conductivity, the most promising recent development is the **2D polyaniline crystal (2DPANI)**, which demonstrates metallic behavior and represents a fundamental breakthrough in the field [1] [2].

To further your research, you could:

- **Consult specialized databases** like SciFinder or Reaxys for potentially more data on **1-Ethynylpyrene** polymers.
- **Explore other polymer classes**, such as the 2D polyaniline crystals, which currently show superior conductive properties.
- **Review the full research papers** cited in this guide (e.g., the *Nature* article for 2DPANI) for exhaustive experimental details.

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To cite this document: Smolecule. [1-Ethynylpyrene polymer conductivity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b515764#1-ethynylpyrene-polymer-conductivity-comparison]

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